

1H-Indazole-3-carbonitrile: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: *1H-indazole-3-carbonitrile*

Cat. No.: B1297773

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and storage information for **1H-indazole-3-carbonitrile**, a key intermediate in pharmaceutical research and chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the handling of this compound.

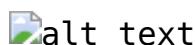
Hazard Identification and Classification

1H-Indazole-3-carbonitrile is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[1]
Skin Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Irritation	2	H319: Causes serious eye irritation.[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[1]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Pictograms:



Physical and Chemical Properties

A summary of the known physical and chemical properties of **1H-indazole-3-carbonitrile** is provided below.

Property	Value
Molecular Formula	C8H5N3[1]
Molecular Weight	143.15 g/mol [1]
Boiling Point	370.312°C at 760 mmHg[1]
Appearance	Solid (usually a powder)[2]
Solubility in Water	Low solubility[2]
Solubility in Organic Solvents	Soluble in some organic solvents like DMSO, chloroform[2]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure to **1H-indazole-3-carbonitrile**.

Engineering Controls

- Ventilation: Handle in a well-ventilated place.[\[1\]](#) Use only outdoors or in a well-ventilated area.[\[1\]](#) Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[\[3\]](#)
- Process Enclosure: For larger scale operations, consider handling within a glove box or other contained system.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **1H-indazole-3-carbonitrile**:

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166(EU) or NIOSH (US). [1]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves. Gloves must be inspected prior to use. [1]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator. [3]

Hygiene Measures

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink or smoke when using this product.[\[1\]](#)

- Take off contaminated clothing and wash it before reuse.[\[1\]](#)

First Aid Measures

In case of exposure to **1H-indazole-3-carbonitrile**, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. [1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] [4]

Fire Fighting and Accidental Release Measures

Fire Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

Accidental Release

- Personal Precautions: Avoid dust formation. Avoid breathing mist, gas or vapours. Avoid contacting with skin and eye. Use personal protective equipment. Wear chemical impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[1]
- Environmental Precautions: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains. Discharge into the environment must be avoided.[1]
- Methods for Cleaning Up: Collect and arrange disposal. Keep the chemical in suitable and closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[1]

Storage and Disposal

Storage

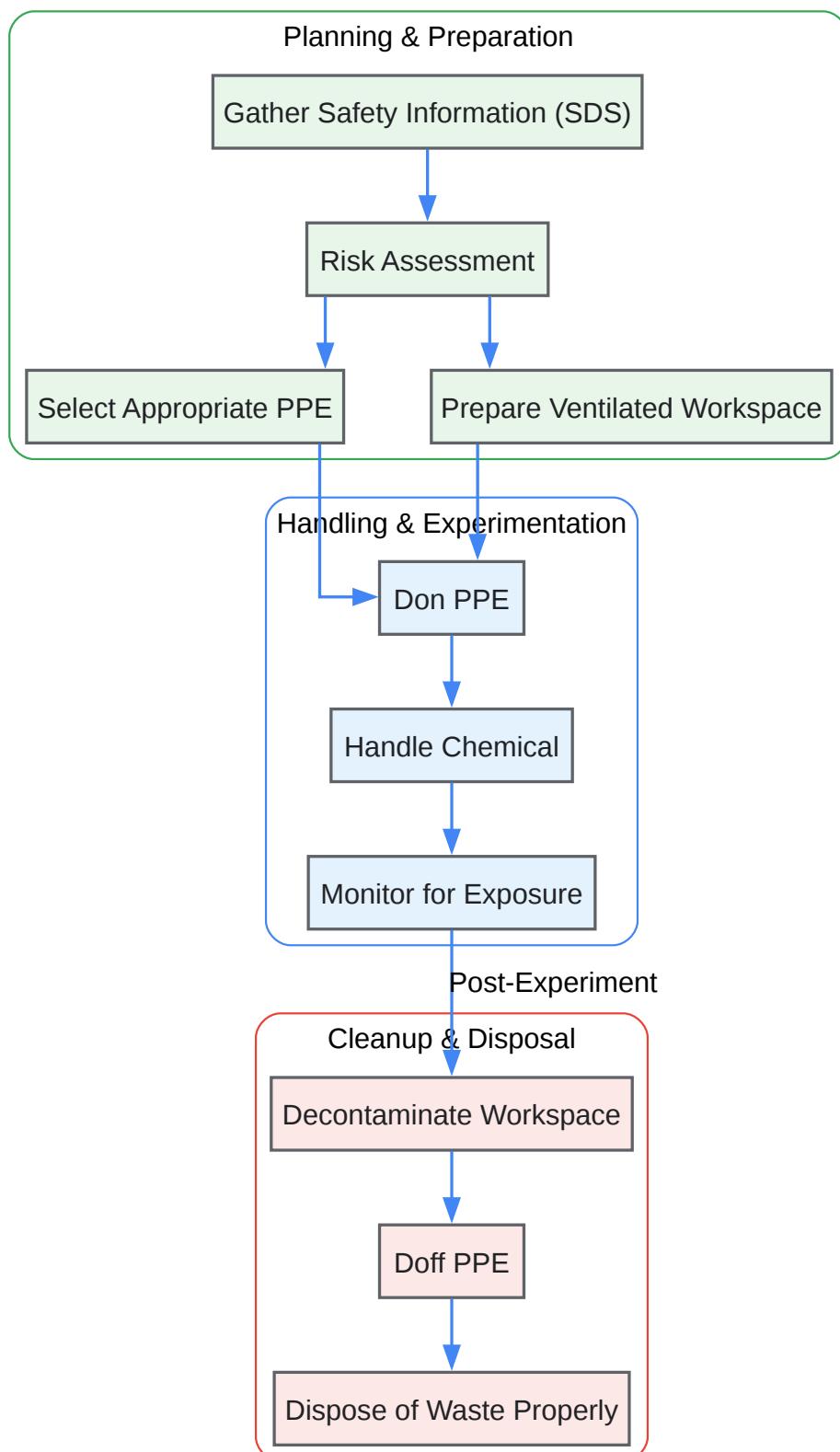
- Store the container tightly closed in a dry, cool and well-ventilated place.[1]
- Store apart from foodstuff containers or incompatible materials.[1]
- Store locked up.[1]

Disposal

- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at time of disposal.[1]

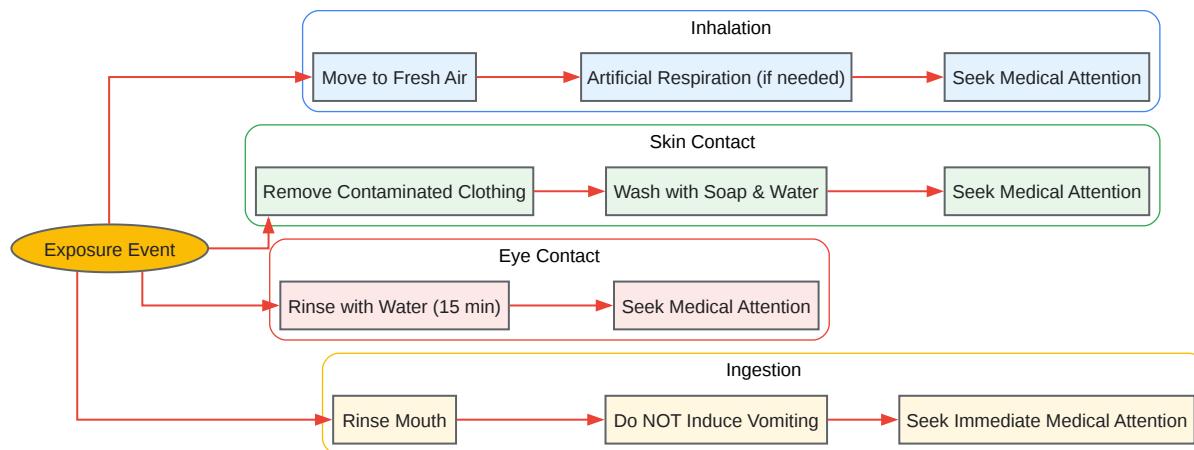
Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **1H-indazole-3-carbonitrile** are not publicly available, the following diagrams illustrate a general workflow for safe chemical handling and emergency response.



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Caption: A logical workflow for the safe handling of chemical substances.

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